

An In-depth Technical Guide on 1-Cyclopentenylphenylmethane: Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Cyclopentenylphenylmethane

Cat. No.: B103551

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety and handling guide. Due to the limited availability of specific data for **1-Cyclopentenylphenylmethane**, a comprehensive safety assessment cannot be provided. Professionals handling this chemical should exercise extreme caution and are encouraged to seek additional expert consultation and perform a thorough risk assessment before use.

Introduction

1-Cyclopentenylphenylmethane, also known by its CAS number 15507-35-4, is a chemical compound with emerging interest in various research and development sectors. Its unique structure, featuring a cyclopentenyl group attached to a phenylmethane moiety, suggests potential applications in organic synthesis and as a building block for more complex molecules. However, a significant lack of publicly available safety and toxicological data necessitates a cautious approach to its handling and use. This guide summarizes the currently available information and highlights critical data gaps.

Physicochemical Properties

A summary of the known physicochemical properties of **1-Cyclopentenylphenylmethane** is presented in Table 1. This information is primarily derived from computational models and basic

chemical databases.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄	Guidechem
Molecular Weight	158.244 g/mol	Guidechem
CAS Number	15507-35-4	Guidechem
XLogP3-AA	3.4	PubChem
Complexity	161	PubChem

Table 1: Physicochemical Properties of **1-Cyclopentenylphenylmethane**

Hazard Identification and Safety Information

A thorough search for a specific Safety Data Sheet (SDS) for **1-Cyclopentenylphenylmethane** did not yield any results. Chemical databases consistently report that no data is available for GHS (Globally Harmonized System of Classification and Labelling of Chemicals) hazard classifications, including pictograms, signal words, hazard statements, and precautionary statements.

This lack of specific hazard information is a critical concern for researchers and professionals.

In the absence of direct data, information on structurally related compounds can provide some preliminary insights into potential hazards, although this should be interpreted with extreme caution. For the related compound, Benzene, 1-cyclopenten-1-yl- (CAS 825-54-7), the following GHS hazard statements have been reported:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- H400: Very toxic to aquatic life.
- H410: Very toxic to aquatic life with long lasting effects.

It is crucial to emphasize that these hazards are for a different, albeit structurally similar, molecule and may not be directly applicable to **1-Cyclopentenylphenylmethane**. However, they suggest that the compound should be handled as potentially hazardous, with appropriate precautions taken to avoid ingestion, skin and eye contact, and inhalation, and to prevent release into the environment.

Handling and Storage

Given the absence of specific handling and storage guidelines, general best practices for handling potentially hazardous, uncharacterized chemical compounds should be strictly followed.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Skin Protection: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn. A lab coat or chemical-resistant apron is also recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood. If there is a risk of generating aerosols or dust, a NIOSH-approved respirator may be necessary.

General Handling Procedures

- Avoid all direct contact with the substance.
- Do not breathe vapors or dust.
- Use only in a chemical fume hood.
- Wash hands thoroughly after handling.
- Ensure eyewash stations and safety showers are readily accessible.

Storage

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials, such as strong oxidizing agents.

Experimental Protocols

No detailed experimental protocols for the synthesis, purification, or use of **1-Cyclopentenylphenylmethane** were found in the public domain. Researchers planning to work with this compound will need to develop their own protocols based on established principles of organic chemistry and conduct thorough risk assessments for each step.

Toxicological Information

There is a complete lack of toxicological data for **1-Cyclopentenylphenylmethane** in the available literature. No studies on acute or chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity have been identified.

Data Gaps and Recommendations

The most significant finding of this technical review is the profound lack of safety and handling information for **1-Cyclopentenylphenylmethane**. To ensure the safety of researchers and the environment, the following data needs to be generated:

- A comprehensive Safety Data Sheet (SDS) compliant with GHS standards.
- Acute and chronic toxicological studies.
- Data on potential environmental fate and ecotoxicity.
- Validated experimental protocols that include safety and handling precautions.

Until such data is available, **1-Cyclopentenylphenylmethane** should be treated as a substance of unknown and potentially high toxicity. All handling should be performed by trained

personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment.

Visualizations

Due to the absence of any described signaling pathways, experimental workflows, or logical relationships involving **1-Cyclopentenylphenylmethane** in the available literature, no diagrams can be generated. The creation of such visualizations would be speculative and potentially misleading without supporting experimental data.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com